

CAS number and molecular weight of Tegafur-¹³C,¹⁵N₂

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tegafur-¹³C,¹⁵N₂

Cat. No.: B562078

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Technical Guide: Tegafur-¹³C,¹⁵N₂

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tegafur-¹³C,¹⁵N₂**, an isotopically labeled version of the oral fluoropyrimidine prodrug, Tegafur. This document covers its chemical properties, mechanism of action, metabolic pathways, and detailed experimental protocols relevant to its use in research and drug development.

Core Data Presentation

The fundamental properties of **Tegafur-¹³C,¹⁵N₂** are summarized below.

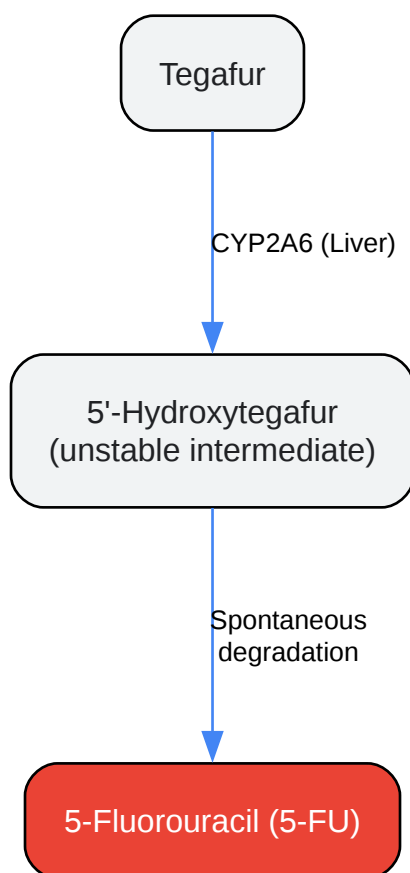
Parameter	Value	Reference
Chemical Name	5-Fluoro-1-(tetrahydro-2-furanyl)-2,4(1H,3H)-pyrimidinedione- ¹³ C, ¹⁵ N ₂	[1] [2]
CAS Number	1189456-27-6	[1] [3]
Molecular Formula	C ₇ ¹³ CH ₉ F ¹⁵ N ₂ O ₃	
Molecular Weight	203.15 g/mol	
Unlabeled CAS Number	17902-23-7	

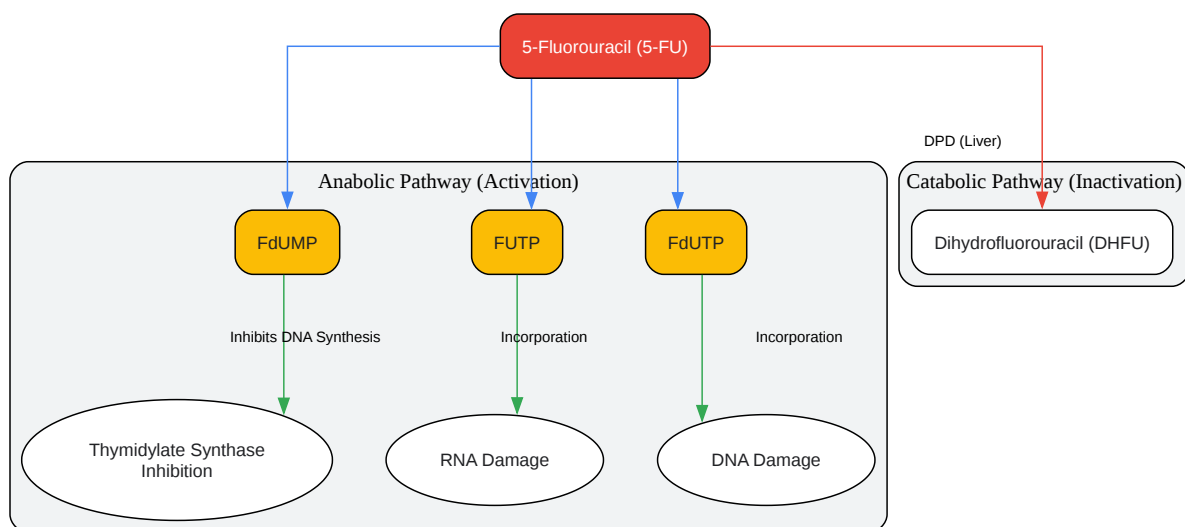
Mechanism of Action and Metabolic Pathways

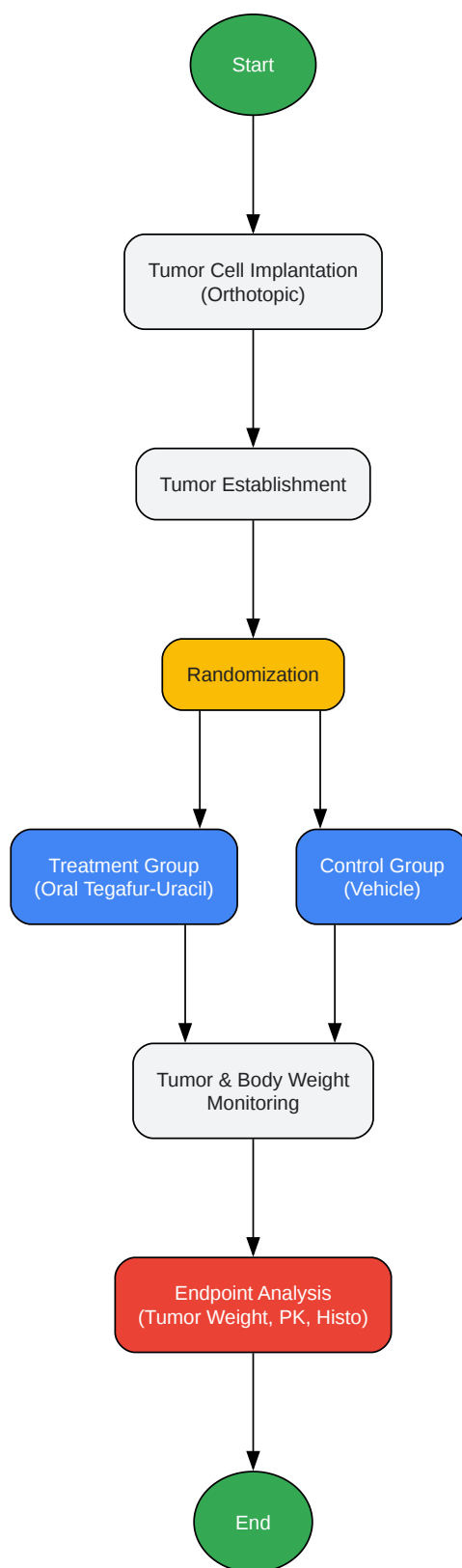
Tegafur is a prodrug that is metabolically converted to the active anticancer agent, 5-fluorouracil (5-FU). The isotopically labeled **Tegafur-13C,15N2** follows the same metabolic fate and is an invaluable tool for pharmacokinetic and metabolic studies.

Metabolic Activation of Tegafur

The primary metabolic activation of Tegafur occurs in the liver. The cytochrome P450 enzyme, specifically CYP2A6, hydroxylates Tegafur to an unstable intermediate, 5'-hydroxytegafur. This intermediate then undergoes spontaneous degradation to form the active cytotoxic drug, 5-fluorouracil (5-FU).







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References

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- 2. researchgate.net [researchgate.net]
- 3. Simultaneous quantification method for 5-FU, uracil, and tegafur using UPLC-MS/MS and clinical application in monitoring UFT/LV combination therapy after hepatectomy - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS number and molecular weight of Tegafur-13C,15N2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562078#cas-number-and-molecular-weight-of-tegafur-13c-15n2]

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